

An In-depth Technical Guide to the Thermal Properties of 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B7770432

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This guide provides a comprehensive overview of the key thermal properties of **1-Tetradecanol**, also known as myristyl alcohol. It is intended for researchers, scientists, and professionals in drug development who require precise data on the melting and boiling points of this compound. The document details these physical constants, outlines common experimental methodologies for their determination, and presents a logical workflow for such characterization.

Quantitative Data: Melting and Boiling Points

1-Tetradecanol is a straight-chain saturated fatty alcohol that presents as a white, waxy solid at standard conditions.^{[1][2]} Its thermal transition points are critical for various applications, including its use as a phase-change material for thermal energy storage, and as an emollient in cosmetics.^{[2][3]} The following tables summarize the reported melting and boiling points from various sources.

Table 1: Melting Point of **1-Tetradecanol**

Temperature Range (°C)	Temperature (°F)	Source(s)
35-39	-	Sigma-Aldrich, Alfa Chemistry, ChemicalBook[4][5][6]
36-39	-	Sigma-Aldrich
38	100	Wikipedia, chemeurope.com, TCI Chemicals[1][2]
39-41	-	Taylor & Francis[7]
37.7	99.7	PubChem (from CRC Handbook), USCG[8]
39.5	-	PubChem (from HSDB)[8]
38-39	-	Brainly[9]
38-40	-	SweetStudy[10]

Table 2: Boiling Point of **1-Tetradecanol**

Temperature (°C)	Pressure	Source(s)
>260	Not specified	Wikipedia, chemeurope.com[1][2]
263.2	760 mmHg	PubChem (from USCG)[8]
289	"lit." (literature value)	Sigma-Aldrich, Alfa Chemistry, ChemicalBook[4][5][6]
277-288	1013 hPa	Sigma-Aldrich
173	20 mmHg	TCI Chemicals
>220	Not specified	Taylor & Francis[7]

Experimental Protocols

The determination of melting and boiling points are fundamental techniques in chemical characterization. While specific instrumental parameters may vary, the underlying principles are well-established.

1. Melting Point Determination (Capillary Method)

A common and effective method for determining the melting point of a solid compound like **1-Tetradecanol** is the capillary tube method.

- **Sample Preparation:** A small amount of dry, powdered **1-Tetradecanol** is packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.
- **Apparatus:** The capillary tube is placed in a heating apparatus (such as a Thiele tube or a dedicated melting point apparatus) along with a calibrated thermometer. The heating medium is typically a mineral oil or silicone oil bath that ensures even heat distribution.
- **Procedure:** The sample is heated at a slow, controlled rate. The temperatures are recorded at two points: the onset of melting (when the first liquid droplet appears) and the completion of melting (when the entire solid has transformed into a clear liquid).^[11] The recorded range provides an indication of the substance's purity; a narrow range typically signifies a high degree of purity.^[11]

2. Boiling Point Determination

The boiling point can be determined using several methods, including distillation, the reflux method, or the Thiele tube method for smaller sample sizes.

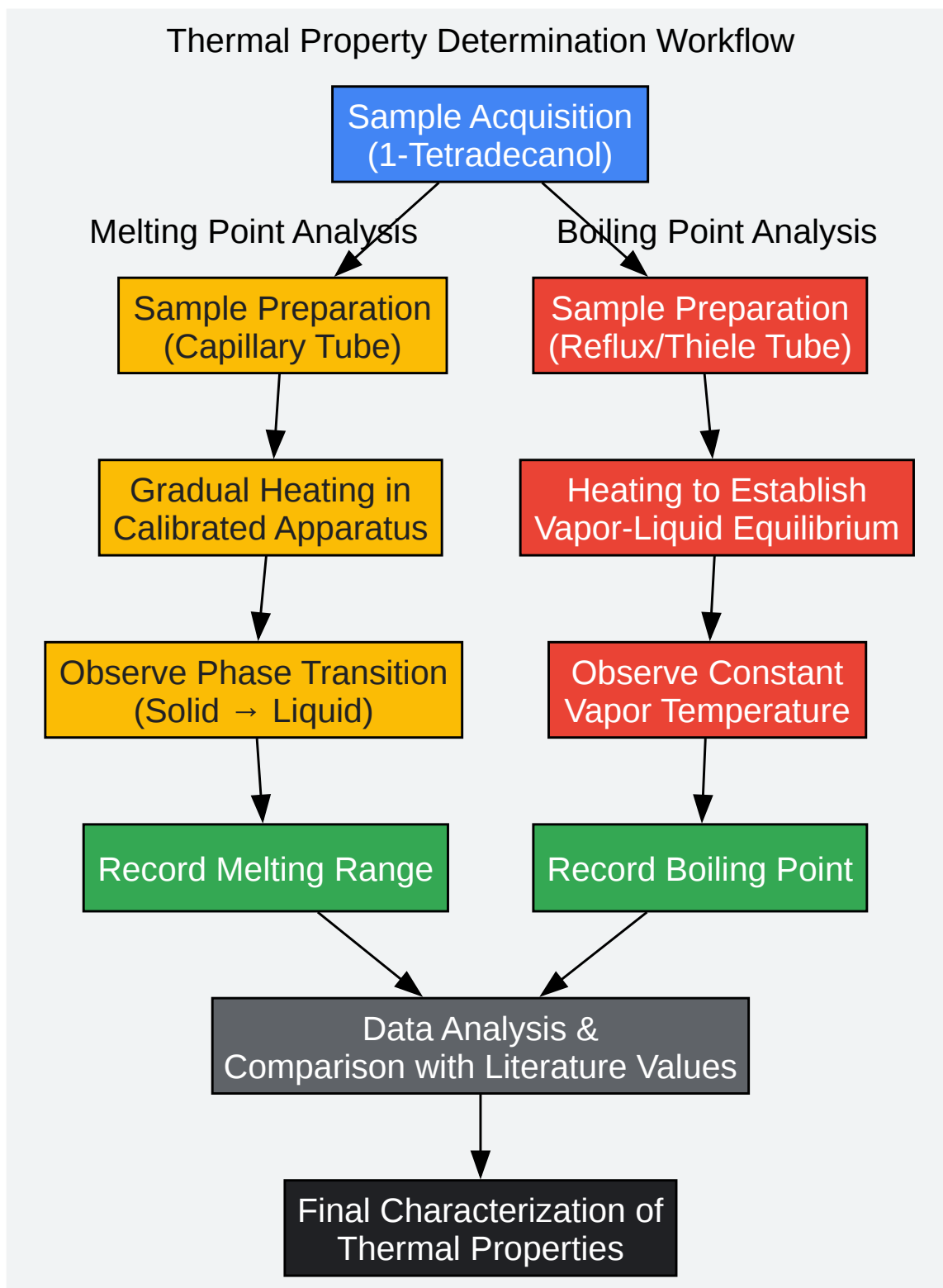
- **Reflux Method:**
 - **Apparatus:** A small quantity of **1-Tetradecanol** is placed in a round-bottom flask. A condenser is fitted vertically to the flask, and a thermometer is positioned so that its bulb is just below the side arm of the condenser, ensuring it measures the temperature of the vapor in equilibrium with the boiling liquid.^[12]
 - **Procedure:** The liquid is heated to a gentle boil. The substance will boil, vaporize, and then condense, with the liquid returning to the flask—a state known as reflux.^[12] The

temperature will stabilize at the boiling point of the liquid at the given atmospheric pressure. This stable temperature is recorded.[\[12\]](#)

- Thiele Tube Method (for small volumes):
 - Apparatus: A small sample of **1-Tetradecanol** is placed in a small test tube (Durham tube), which is attached to a thermometer. A capillary tube, sealed at one end, is inverted and placed inside the sample.[\[12\]](#)
 - Procedure: The assembly is heated in a Thiele tube. As the temperature rises, air trapped in the capillary tube expands and escapes. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heating is then stopped. The liquid will begin to cool, and the point at which the liquid is drawn back into the capillary tube is defined as the boiling point.[\[12\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the thermal properties of a substance such as **1-Tetradecanol**.



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Caption: Workflow for determining the thermal properties of **1-Tetradecanol**.

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